7,8-Difluoroquinoline: A Technical Guide for Researchers

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Compound of Interest

Compound Name:	*7,8-Difluoroquinoline*
CAS No.:	*145241-76-5*
Cat. No.:	*B123522*

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An In-depth Examination of the Synthesis, Properties, and Therapeutic Potential of a Key Fluorinated Heterocycle

For Immediate Release

This technical guide provides a comprehensive overview of **7,8-difluoroquinoline**, a fluorinated heterocyclic compound of significant interest to researchers, scientists, and drug development professionals. While direct commercial availability of **7,8-difluoroquinoline** is limited, this document details available derivatives, synthetic routes, and explores its potential applications in medicinal chemistry, particularly in the development of novel antibacterial and anticancer agents.

Commercial Availability

Direct sourcing of **7,8-difluoroquinoline** is challenging, with limited catalog listings. However, a variety of its derivatives are commercially available from several suppliers, providing researchers with essential starting materials for further synthesis and investigation.

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Compound Name	Supplier(s)	Purity	Quantity
4-Chloro-7,8-difluoroquinoline	Sigma-Aldrich	Not specified	Inquire
7,8-Difluoroquinoline-3-carboxylic acid	CP Lab Safety	95%	1 gram
7,8-Difluoro-4-hydroxyquinoline	CP Lab Safety	95%	1 gram
7,8-Difluoro-2-methylquinoline	Benchchem	Inquire	Inquire
(7,8-Difluoroquinolin-2-yl)methanol	PubChem listed vendors	Inquire	Inquire
7,8-Difluoro-2-iodoquinoline	PubChem listed vendors	Inquire	Inquire

Synthesis and Characterization

While a specific, detailed experimental protocol for the direct synthesis of **7,8-difluoroquinoline** is not readily available in public literature, its synthesis can be approached through established methods for quinoline and fluoroquinolone synthesis. The Friedländer annulation, Skraup synthesis, and Doebner-von Miller reaction are common strategies that can be adapted for this purpose. These methods typically involve the condensation of appropriately substituted anilines with α,β-unsaturated carbonyl compounds or their equivalents.

For instance, a plausible synthetic approach could involve the reaction of 2,3-difluoroaniline with an appropriate three-carbon synthon, such as acrolein or a derivative, under acidic conditions, followed by an oxidation step.

General Experimental Protocol (Hypothetical, based on Friedländer Synthesis):

A mixture of 2,3-difluoroaniline (1.0 eq) and a suitable α,β-unsaturated aldehyde or ketone (1.1 eq) in a solvent such as ethanol or acetic acid is heated in the presence of an acid catalyst (e.g., hydrochloric acid, sulfuric acid, or a Lewis acid). The reaction progress is monitored by thin-layer chromatography (TLC). Upon completion, the reaction mixture is cooled and

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neutralized. The crude product is then extracted, purified by column chromatography or recrystallization, and characterized by spectroscopic methods.

Characterization Data:

Specific physical and chemical properties for **7,8-difluoroquinoline**, such as melting point, boiling point, and detailed NMR spectra, are not extensively reported. However, based on related fluoroquinolone structures, it is expected to be a solid at room temperature with characteristic signals in ^{1}H, ^{13}C, and ^{19}F NMR spectroscopy that would confirm its structure.

Applications in Drug Discovery

The quinoline scaffold is a well-established pharmacophore in medicinal chemistry, and the introduction of fluorine atoms can significantly enhance a molecule's biological activity, metabolic stability, and pharmacokinetic properties.[1] Derivatives of **7,8-difluoroquinoline** have shown promise in two primary therapeutic areas: antibacterial and anticancer research.

Antibacterial Activity

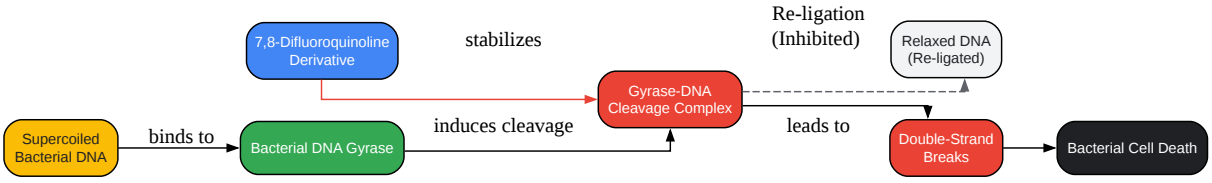
Fluoroquinolones exert their antibacterial effects by inhibiting bacterial DNA gyrase and topoisomerase IV, enzymes essential for DNA replication, recombination, and repair.[2][3] This mechanism of action leads to bacterial cell death.[4] The fluorine atom at the C-6 position (in the broader fluoroquinolone class) is known to be crucial for this activity, and the difluoro substitution pattern in **7,8-difluoroquinoline** derivatives offers a unique structural motif for exploring novel antibacterial agents.[1]

Research has shown that 7-substituted-6,8-difluoroquinolone derivatives exhibit potent in vitro antibacterial activity against both Gram-positive and Gram-negative bacteria.[4]

Mechanism of Action: Inhibition of Bacterial DNA Gyrase

The interaction of a fluoroquinolone with the DNA-gyrase complex is a key step in its antibacterial action. The drug binds to the enzyme-DNA complex, stabilizing it and preventing the re-ligation of the cleaved DNA strands. This leads to the accumulation of double-strand breaks and ultimately, cell death.

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Inhibition of Bacterial DNA Gyrase by a **7,8-Difluoroquinoline** Derivative.

Experimental Protocol: DNA Gyrase Inhibition Assay

A common method to assess the inhibitory activity of compounds against DNA gyrase is a supercoiling inhibition assay.

- Reaction Mixture Preparation: A reaction mixture is prepared containing supercoiled plasmid DNA, DNA gyrase, ATP, and a suitable buffer.
- Compound Addition: The test compound (e.g., a **7,8-difluoroquinoline** derivative) is added at various concentrations. A known gyrase inhibitor (e.g., ciprofloxacin) is used as a positive control, and a vehicle control (e.g., DMSO) is also included.
- Incubation: The reaction mixtures are incubated at 37°C to allow the gyrase to perform its supercoiling function.
- Termination and Analysis: The reaction is stopped, and the DNA topoisomers are separated by agarose gel electrophoresis.
- Visualization: The DNA bands are visualized under UV light after staining with a fluorescent dye (e.g., ethidium bromide). Inhibition of supercoiling is observed as a decrease in the amount of supercoiled DNA and an increase in relaxed or nicked DNA forms.[5]

Anticancer Activity

In addition to their antibacterial properties, fluoroquinolones have been investigated for their potential as anticancer agents. Their mechanism of action in cancer cells is believed to involve

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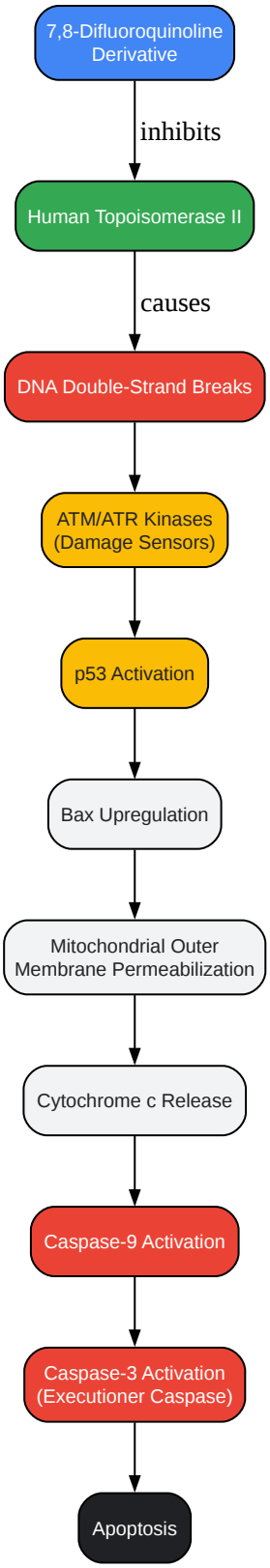
the inhibition of human topoisomerase II, an enzyme analogous to bacterial DNA gyrase.[5] This inhibition leads to the accumulation of DNA damage and the induction of apoptosis (programmed cell death).

A study on 7,8-ethylene diamine chelator-lipophilic fluoroquinolone derivatives demonstrated their antiproliferative properties against colorectal cancer cell lines. This suggests that the 7,8-disubstitution pattern can be exploited to develop novel anticancer therapeutics.

Signaling Pathway: Induction of Apoptosis in Cancer Cells

The inhibition of topoisomerase II by a **7,8-difluoroquinoline** derivative can trigger a cascade of events leading to apoptosis.

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Apoptosis Induction in Cancer Cells by a **7,8-Difluoroquinoline** Derivative.

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Experimental Protocol: Topoisomerase II Inhibition Assay

The effect of a compound on topoisomerase II activity can be assessed using a DNA cleavage assay.[6]

- Substrate Preparation: A 3'-end-labeled linear DNA substrate is prepared.
- Reaction Setup: The labeled DNA is incubated with human topoisomerase II in the presence of the test compound at various concentrations. Etoposide, a known topoisomerase II poison, can be used as a positive control.
- Reaction Termination: The reaction is stopped by the addition of SDS and proteinase K to digest the protein.
- Analysis: The DNA fragments are separated by denaturing polyacrylamide gel electrophoresis.
- Detection: The gel is dried and exposed to a phosphor screen or X-ray film to visualize the radiolabeled DNA bands. An increase in the intensity of cleaved DNA fragments indicates that the compound stabilizes the topoisomerase II-DNA cleavage complex.[6]

Conclusion

7,8-Difluoroquinoline and its derivatives represent a promising area of research for the development of new therapeutic agents. While the parent compound is not readily available, the commercial availability of key derivatives provides a foundation for further synthetic exploration. The established antibacterial and emerging anticancer potential of fluoroquinolones, coupled with the unique properties imparted by the 7,8-difluoro substitution pattern, makes this class of compounds a compelling target for future drug discovery and development efforts. Further research is warranted to fully elucidate the synthesis, properties, and biological activities of **7,8-difluoroquinoline** and its analogues.

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